

Technical Comparison: 4-Methyltryptamine (4-MeT) vs. -Dimethyltryptamine (DMT)

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Compound of Interest

Compound Name: 1*h*-Indole-3-ethanamine, 4-methyl-

CAS No.: 62500-89-4

Cat. No.: B3054930

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Executive Summary

This guide contrasts the pharmacological and in vivo profiles of DMT (the prototypical entheogen) and 4-Methyltryptamine (a less common structural analog).

- DMT relies on
 - dimethylation of the ethylamine tail to enhance lipophilicity and blood-brain barrier (BBB) penetration, despite being a substrate for Monoamine Oxidase A (MAO-A).
- 4-MeT features a methyl substitution at the 4-position of the indole ring but retains a primary amine tail. While the 4-methyl group theoretically enhances 5-HT receptor affinity (hydrophobic pocket interaction), the primary amine renders the molecule highly polar and extremely susceptible to rapid oxidative deamination by MAO.

Key Finding: While DMT is a potent, short-acting hallucinogen in vivo, 4-MeT is largely pharmacologically inert via systemic administration without MAO inhibition due to poor BBB permeability and rapid metabolic clearance.

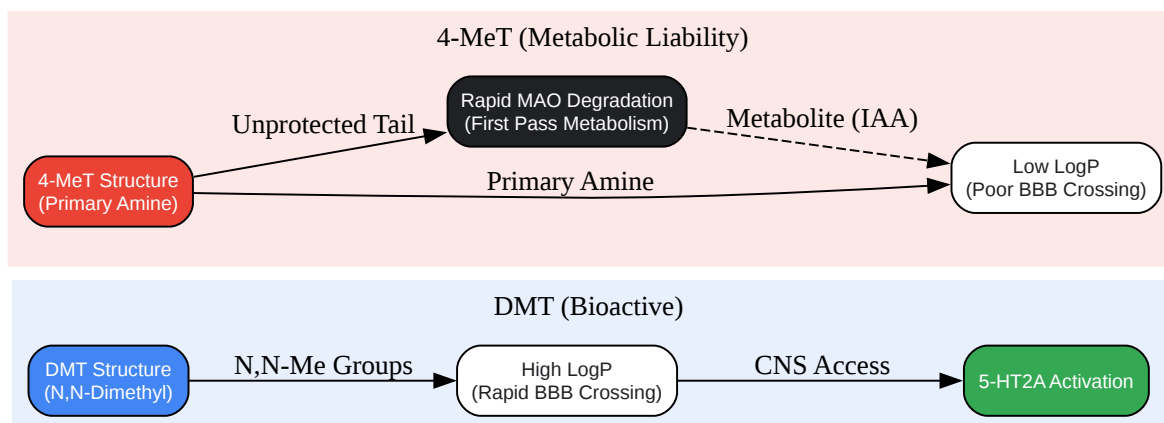
Chemical & Structural Pharmacology

The structural divergence dictates their distinct pharmacokinetic fates.

Feature	DMT (-Dimethyltryptamine)	4-MeT (4- Methyltryptamine)
Structure	Indole core + -dimethylated tail	4-Methylated Indole + Primary amine tail
IUPAC	2-(1H-indol-3-yl)- -dimethylethanamine	2-(4-methyl-1H-indol-3- yl)ethanamine
Lipophilicity (LogP)	~2.5 (High BBB permeability)	~1.6 (Low BBB permeability)
MAO Susceptibility	High (MAO-A substrate)	Extreme (Primary amine is preferred substrate)
Key SAR Feature	-dimethyl protects amine slightly; increases lipophilicity.	4-Methyl group targets the hydrophobic pocket of 5-HT .

Structural Visualization (DOT Diagram)

The following diagram illustrates the structural activity relationship (SAR) leading to bioactivity differences.



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Figure 1: SAR comparison showing why DMT achieves CNS activity while 4-MeT is metabolically sequestered.

Pharmacodynamics: Receptor Binding Profiles[3][4][5]

Both compounds target the serotonin 5-HT

receptor, the primary site for psychedelic action. However, the 4-substitution on 4-MeT alters the binding mode.

Binding Affinity () Data

Note: Lower

indicates higher affinity.[1]

Target Receptor	DMT ()	4-MeT ()*	Note
5-HT	~75 – 250 nM	< 100 nM (Est.)	4-Me group generally enhances affinity vs. H.
5-HT	~100 nM	High Affinity	Indoles with primary amines bind avidly to 1A.
5-HT	~360 nM	Moderate	Less selective than 2A.
SERT	> 10,000 nM	Moderate	Primary amines often act as transporter substrates.

Mechanistic Insight: Research into 4-substituted tryptamines (like 4-Methyl-DMT) suggests that the 4-methyl group acts as a hydrophobic isostere to the 4-hydroxyl group found in psilocin. While DMT relies on the N-terminal for positioning, 4-MeT utilizes the 4-methyl bulk to anchor into the receptor's hydrophobic pocket, potentially creating higher intrinsic affinity than DMT, but this is nullified in vivo by kinetics.

In Vivo Effects: The Head-Twitch Response (HTR)[3][4][7]

The Head-Twitch Response (HTR) in mice is the gold-standard behavioral proxy for 5-HT activation and hallucinogenic potential in humans.

Comparative Behavioral Profile[8]

Metric	DMT	4-MeT
Route	Parenteral (IV/IP) or Vaporized	IP/IV (Required due to MAO)
HTR Activity	Robust, Dose-Dependent	Weak / Inactive (without MAOI)
Onset	Rapid (< 2 min)	Rapid (if IV), but transient
Duration	Short (15-30 min)	Very Short (< 10 min)
Drug Discrimination	Substitutes for LSD/DOM	Does not fully substitute for DMT

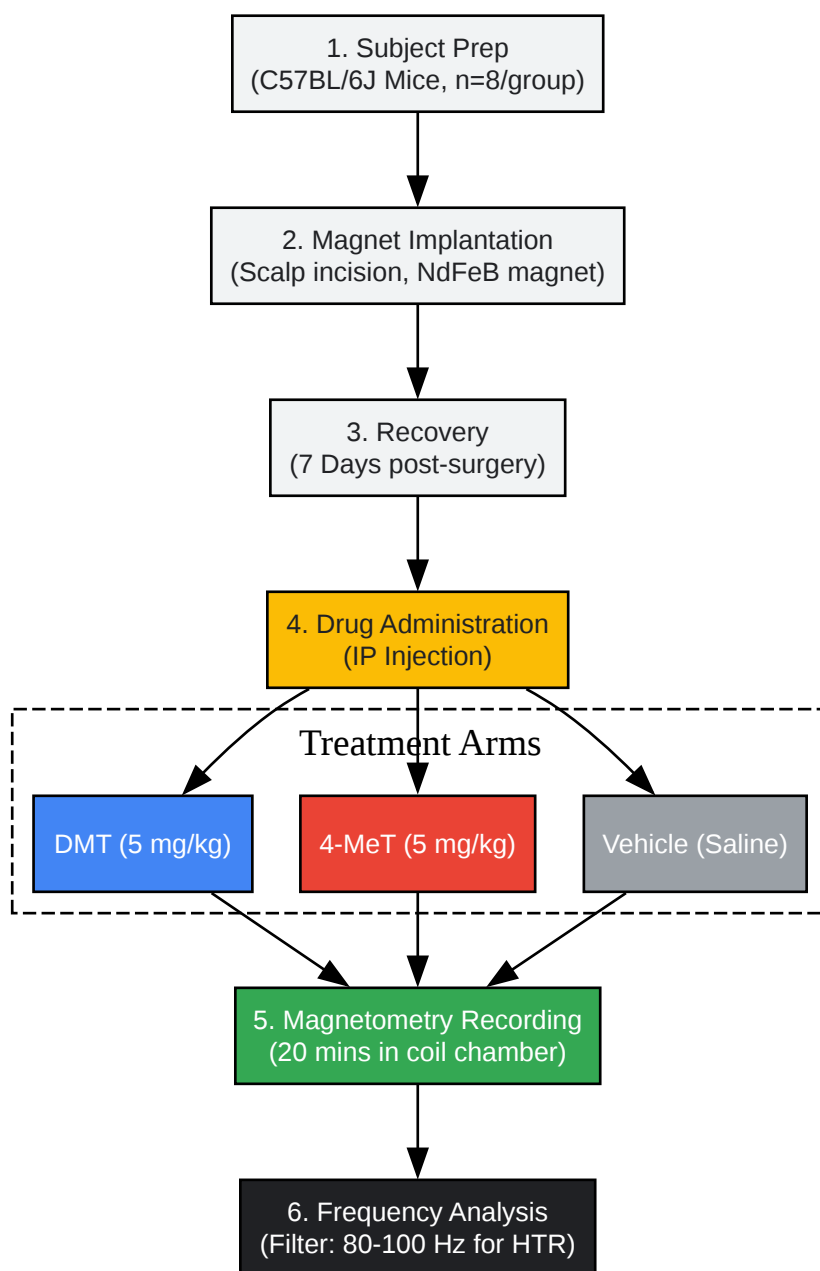
Experimental Evidence[3][4][5][8][9][10][11][12][13][14]

- DMT: Consistently induces HTR in C57BL/6 mice at doses of 1–10 mg/kg (IP). This effect is fully blocked by M100907 (a selective 5-HT antagonist).
- 4-MeT: In studies involving primary tryptamine analogs, 4-MeT shows significantly reduced behavioral efficacy compared to its -dimethylated counterpart (4-Me-DMT). The primary amine allows for rapid clearance by MAO-A and MAO-B before significant central receptor occupancy can occur.

Experimental Protocol: HTR Assay for Tryptamines[3][4][7]

To validate the activity of 4-MeT vs. DMT, the following magnetometer-based HTR protocol is recommended. This method removes observer bias compared to manual counting.

Workflow Diagram



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Figure 2: Workflow for quantifying Head-Twitch Response (HTR) using magnetometer detection.

Step-by-Step Methodology

- **Magnet Implantation:** Under isoflurane anesthesia, a small incision is made on the scalp of C57BL/6J mice. A neodymium magnet (NdFeB) is attached to the skull using dental cement. Allow 7 days for recovery.

- Compound Preparation:
 - DMT: Dissolve DMT fumarate in sterile saline (0.9%).
 - 4-MeT: Dissolve 4-methyltryptamine HCl in sterile saline. Note: If solubility is poor, use <5% DMSO.
- Pre-Treatment (Optional): To isolate receptor activity from metabolic clearance, a subset of mice may be pre-treated with an MAOI (e.g., Pargyline, 75 mg/kg IP) 30 minutes prior to tryptamine injection.
- Dosing: Administer drugs Intraperitoneally (IP) at t=0. Recommended dose range: 1, 3, 10 mg/kg.
- Data Acquisition: Place mouse immediately into a magnetometer coil chamber. Record voltage changes induced by head movements for 20 minutes.
- Analysis: Apply a band-pass filter (80–100 Hz) to the signal. Head twitches are distinct, high-frequency sinusoidal bursts (~90 Hz) lasting 40–60 ms.

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